

Proper Disposal of CRX000227 (2-Propylcyclohexanone)

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Compound of Interest

Compound Name: CRX000227

Cat. No.: B10816715

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This document provides essential procedural guidance for the safe and compliant disposal of **CRX000227**, chemically identified as 2-propylcyclohexanone. The following instructions are intended for researchers, scientists, and drug development professionals to ensure the safe handling and disposal of this chemical, thereby minimizing risks and adhering to regulatory standards.

Hazard Identification and Personal Protective Equipment (PPE)

2-Propylcyclohexanone is classified as a hazardous substance. It is a combustible liquid that is harmful if swallowed, in contact with skin, or inhaled.^{[1][2]} It is known to cause skin irritation and serious eye irritation, and may also cause respiratory irritation.^{[1][2]} Before handling, it is mandatory to wear the appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment:

- **Gloves:** Wear protective gloves.
- **Eye Protection:** Use eye and face protection.
- **Clothing:** Contaminated clothing should be removed immediately and washed before reuse.

Quantitative Data for 2-Propylcyclohexanone

The following table summarizes key quantitative data for 2-propylcyclohexanone, which is critical for its safe handling and disposal.

Property	Value
Molecular Formula	C ₉ H ₁₆ O
Molecular Weight	140.22 g/mol [1]
Boiling Point	155 °C (311 °F)[2]
Melting Point	-47 °C (-53 °F)[2]
Density	0.947 g/cm ³ at 25 °C (77 °F)[2]
Partition Coefficient (n-octanol/water)	log Pow: 0.86 at 25 °C (77 °F)[2]

Step-by-Step Disposal Protocol

The disposal of 2-propylcyclohexanone must be conducted in strict accordance with hazardous waste regulations. This substance should never be disposed of down the drain or mixed with regular trash.

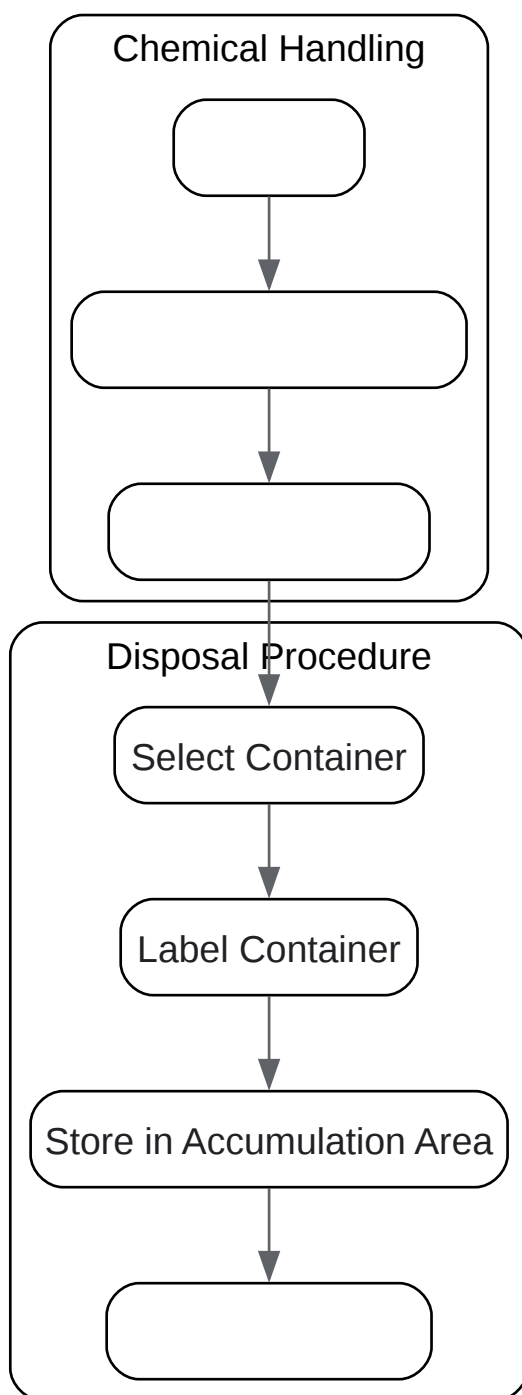
- **Segregation:** Isolate 2-propylcyclohexanone waste from other chemical waste streams, especially those that are incompatible. It should be collected as a halogen-free organic solvent waste.
- **Container Selection:** Use a designated, leak-proof, and clearly labeled hazardous waste container that is chemically compatible with ketones. High-density polyethylene (HDPE) or glass containers are appropriate choices.
- **Labeling:** The waste container must be prominently labeled with "Hazardous Waste," the full chemical name "2-Propylcyclohexanone," and clear hazard warnings such as "Flammable" and "Toxic."
- **Accumulation:** Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area must be under the direct control of laboratory personnel and

situated away from any sources of ignition. The container should not be filled beyond 90% of its capacity to accommodate vapor expansion.

- **Disposal Request:** Once the waste container is full or ready for disposal, contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
- **Decontamination:** Any labware or equipment that has come into contact with 2-propylcyclohexanone must be decontaminated. Grossly contaminated items can be rinsed with a suitable solvent (e.g., ethanol), and the rinsate must be collected as hazardous waste.

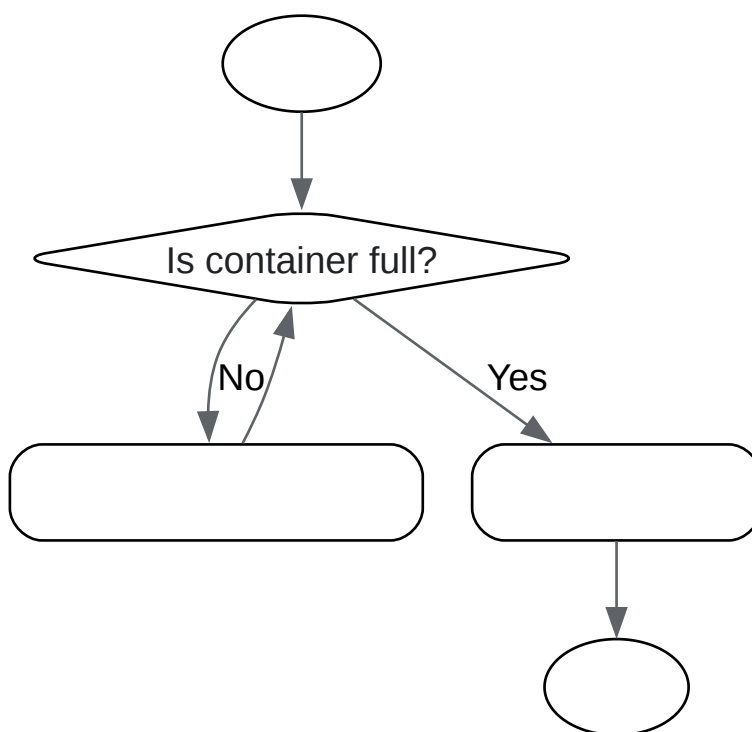
Experimental Workflow and Disposal Pathway

The following diagrams illustrate the logical relationships in the handling and disposal of 2-propylcyclohexanone.



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Caption: Experimental workflow for handling and disposing of 2-propylcyclohexanone.



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References

- 1. Cyclohexanone, 2-propyl- | C₉H₁₆O | CID 7199 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. sigmaaldrich.com [sigmaaldrich.com]
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